

Personal protective equipment for handling Methyl 2-methylbenzo[d]oxazole-6-carboxylate

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Compound of Interest

Compound Name: Methyl 2-methylbenzo[d]oxazole-6-carboxylate

Cat. No.: B178514

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Essential Safety and Handling Guide for Methyl 2-methylbenzo[d]oxazole-6-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for handling **Methyl 2-methylbenzo[d]oxazole-6-carboxylate** (CAS No. 136663-23-5). Adherence to these procedures is essential for ensuring personal safety and proper disposal. The following information is based on the known hazards of this compound.

Hazard Assessment

Methyl 2-methylbenzo[d]oxazole-6-carboxylate is classified with the following hazard statements, indicating it is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.^[1]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

The GHS pictogram associated with this chemical is GHS07 (Exclamation mark).[\[1\]](#)

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling this compound.

The following table summarizes the required PPE.

Equipment Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles meeting ANSI Z87.1 standards. A face shield should be worn in addition to goggles when there is a risk of splashing.	Protects against splashes and airborne particles.
Hand Protection	Chemically resistant gloves. Butyl rubber or nitrile gloves are recommended for handling esters and aromatic compounds. ^[2] Always inspect gloves before use.	Prevents direct skin contact and absorption.
Body Protection	A flame-resistant lab coat is required. For procedures with a high risk of splashing, a chemical-resistant apron should be worn over the lab coat. Ensure clothing covers all exposed skin, including long pants and closed-toe shoes.	Shields skin from accidental spills and contact.
Respiratory Protection	All handling should be conducted in a certified chemical fume hood. If a fume hood is not available or if dusts/aerosols may be generated, a NIOSH-approved respirator with an organic vapor cartridge is required. ^[1] ^[3]	Minimizes inhalation exposure to vapors and dust.

Operational Plan: Handling and Storage

Adherence to a strict operational workflow is critical for safety.

- Preparation:
 - Designate a specific, well-ventilated area for handling, preferably within a certified chemical fume hood.
 - Ensure that an eyewash station and safety shower are readily accessible.
 - Assemble all necessary equipment and materials before starting work.
 - Verify that all containers are properly labeled and in good condition.
- Handling:
 - Wear the appropriate PPE as detailed in the table above.
 - Avoid direct contact with the chemical.
 - Do not eat, drink, or smoke in the handling area.
 - Use spark-proof tools and equipment to prevent ignition sources.[\[4\]](#)
 - Keep containers tightly closed when not in use.[\[4\]](#)
- Storage:
 - Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[4\]](#) The recommended storage temperature is 2-8°C.[\[1\]](#)
 - Store away from incompatible materials, such as strong oxidizing agents.
 - The storage area should be clearly marked with the appropriate hazard signs.

Disposal Plan

Proper disposal of **Methyl 2-methylbenzo[d]oxazole-6-carboxylate** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:

- Solid Waste: Collect all contaminated solid materials, including gloves, disposable lab coats, bench paper, and empty containers, in a dedicated and clearly labeled hazardous solid waste container.
- Liquid Waste: Collect all liquid waste, including reaction mixtures and cleaning solvents, in a dedicated, labeled hazardous liquid waste container. Do not mix with other waste streams.
- Container Labeling:
 - All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("Methyl 2-methylbenzo[d]oxazole-6-carboxylate"), and the associated hazard symbols.
- Disposal Procedure:
 - Dispose of all waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.
 - Do not dispose of this chemical down the drain or in the regular trash.
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures

In Case of Accidental Exposure:

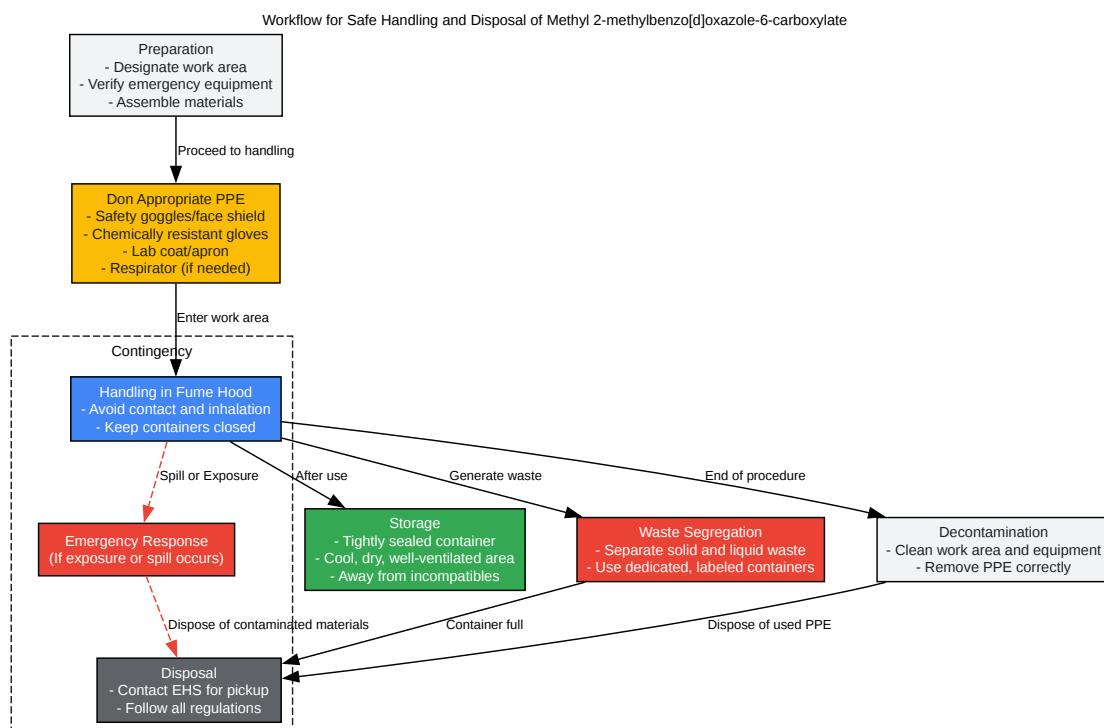
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

In Case of a Spill:

- Evacuate the area and prevent entry of unnecessary personnel.
- Ensure adequate ventilation.
- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Carefully collect the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.
- Clean the spill area thoroughly with a suitable solvent, and collect the cleaning materials for disposal as hazardous waste.

Workflow for Safe Handling and Disposal



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Caption: Workflow for handling and disposing of **Methyl 2-methylbenzo[d]oxazole-6-carboxylate**.

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